

Physical properties of 2,3-Dichlorophenol (melting point, boiling point)

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Compound of Interest

Compound Name: 2,3-Dichlorophenol

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Technical Guide: Physical Properties of 2,3-Dichlorophenol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the key physical properties of **2,3-Dichlorophenol**, a compound of interest in various chemical and pharmaceutical research fields. The data herein is compiled from verified sources to ensure accuracy and reliability, catering to the needs of scientific professionals.

Core Physical Properties of 2,3-Dichlorophenol

2,3-Dichlorophenol is a beige, aromatic solid at room temperature.^[1] Its primary physical characteristics, the melting and boiling points, are crucial for its handling, purification, and application in experimental settings.

Quantitative Data Summary

The following table summarizes the reported melting and boiling points for **2,3-Dichlorophenol** from various sources.

Physical Property	Value (°C)	Value (°F)	Pressure	Source(s)
Melting Point	55 - 57	131 - 135	[2]	
56	132.8	[1]		
56.8	134.2	[3]		
58	136	[4][5]		
59	138.2			
Boiling Point	206	402.8	[2][4]	
214	417.2	760 mmHg	[1]	
90	194	2.5 mmHg		

Note: Variations in reported values can be attributed to different experimental conditions and sample purity.

Experimental Protocols for Property Determination

The determination of melting and boiling points is a fundamental procedure in chemical analysis for substance identification and purity assessment. While specific experimental documentation for **2,3-Dichlorophenol** is not detailed in the provided results, the following general methodologies are standard for organic compounds.

Melting Point Determination

The melting point of a solid is the temperature range over which it changes state from solid to liquid. For pure crystalline compounds, this transition is typically sharp. A common method for determining the melting point is using a melting point apparatus, such as a Mel-Temp or a Thiele tube.

General Protocol using a Capillary Tube:

- Sample Preparation: A small amount of the crystalline **2,3-Dichlorophenol** is finely powdered.[6][7] This powder is then packed into a capillary tube, sealed at one end, to a

height of about 3 mm.

- **Apparatus Setup:** The capillary tube is placed in the heating block of a melting point apparatus or attached to a thermometer and immersed in an oil bath (Thiele tube).[6]
- **Heating:** The sample is heated rapidly to about 15-20°C below the expected melting point.[6] The heating rate is then slowed to 1-2°C per minute to allow for thermal equilibrium.
- **Observation and Recording:** The temperature at which the first droplet of liquid appears is recorded as the beginning of the melting range. The temperature at which the last solid particle melts is recorded as the end of the melting range.[6]

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[8] For smaller samples, the Thiele tube method is often employed.[9]

General Protocol using a Test Tube and Capillary:

- **Sample Preparation:** A small volume (a few milliliters) of the substance (if liquid) is placed in a small test tube.[10] A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end submerged in the liquid.[8]
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and heated in a liquid bath, such as a Thiele tube filled with paraffin oil.[8]
- **Heating:** The apparatus is heated gently. As the temperature rises, air trapped in the capillary tube will bubble out.[8] The heating continues until a steady stream of bubbles emerges from the capillary tube, indicating that the vapor pressure of the substance is overcoming the external pressure.[9]
- **Observation and Recording:** The heat source is then removed, and the apparatus is allowed to cool. The temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.[8]

Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for determining the key physical properties of a chemical substance like **2,3-Dichlorophenol**.



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Caption: Workflow for determining the melting and boiling points of a chemical substance.

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